

Application Notes & Protocols: Safe Handling and Disposal of 2,3-Dichloropropionic Acid

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2,3-Dichloropropionic acid

CAS No.: 565-64-0

Cat. No.: B1583519

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Introduction: **2,3-Dichloropropionic acid** is a halogenated carboxylic acid utilized in various research and development applications. Due to its significant toxicological and corrosive properties, adherence to stringent safety protocols is not merely a matter of regulatory compliance but a critical component of responsible laboratory practice. This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the safe handling, storage, emergency management, and disposal of **2,3-Dichloropropionic acid**. The protocols herein are designed to establish a self-validating system of safety, grounded in authoritative EHS principles, to protect laboratory personnel and the environment.

Section 1: Hazard Identification and Risk Assessment

A thorough understanding of the inherent hazards of **2,3-Dichloropropionic acid** is the foundation of its safe use. It is classified as acutely toxic and corrosive, demanding meticulous care in all procedures.^{[1][2]}

1.1 Chemical and Physical Properties

Property	Value	Source
Molecular Formula	C ₃ H ₄ Cl ₂ O ₂	[1]
Molecular Weight	142.97 g/mol	[1]
Appearance	White to almost white crystalline powder	[3]
Melting Point	48-52 °C	[4][5]
Boiling Point	210 °C	[4][5]
Solubility	Soluble in DMSO, slightly soluble in Methanol, almost transparent in water	[3][5]

1.2 GHS Hazard Classification

2,3-Dichloropropionic acid is classified with high severity under the Globally Harmonized System (GHS). The primary dangers are acute toxicity upon ingestion or skin contact and its ability to cause severe chemical burns.[1][2]

Hazard Class	Category	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 3		Danger	H301: Toxic if swallowed[1][2]
Acute Toxicity, Dermal	Category 3		Danger	H311: Toxic in contact with skin[1][2]
Skin Corrosion	Sub-category 1B	corrosive	Danger	H314: Causes severe skin burns and eye damage[1][2]
Corrosive to Metals	Category 1	corrosive	Danger	H290: May be corrosive to metals[2]

1.3 Toxicological Profile and Routes of Exposure

The high toxicity of this compound is confirmed by its low LD50 values. The primary routes of occupational exposure are dermal contact, inhalation of dust, and accidental ingestion.

- Oral Toxicity (Rat): LD50 = 289 mg/kg[2]
- Dermal Toxicity (Rabbit): LD50 = 400 mg/kg[2]

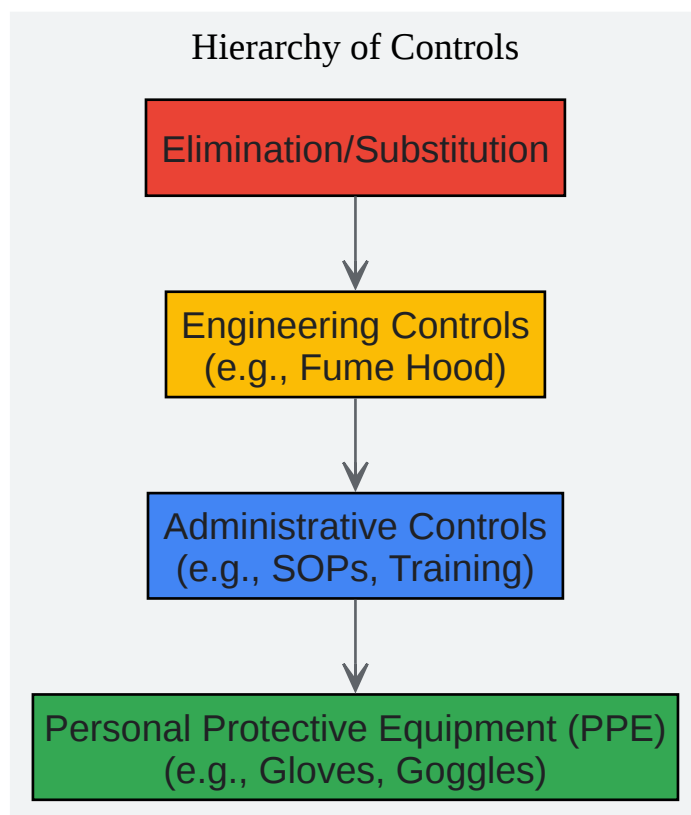
These values indicate that a small amount of the substance can be lethal. Furthermore, some sources indicate limited evidence of a carcinogenic effect, warranting additional caution and minimization of exposure.[3]

Section 2: Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to safety, prioritizing engineering controls and supplementing with appropriate PPE, is mandatory.

2.1 Hierarchy of Controls

The most effective safety strategies involve engineering out hazards at the source. PPE is the last line of defense, essential for protecting personnel when other controls cannot eliminate the risk entirely.



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Caption: Hierarchy of controls for mitigating chemical hazards.

2.2 Mandatory Controls and PPE

- Engineering Control: All work involving the handling of solid **2,3-Dichloropropionic acid** or its concentrated solutions must be conducted in a certified chemical fume hood to prevent the inhalation of dust or vapors.[6][7]
- Eye and Face Protection: Chemical splash goggles in combination with a full-face shield are required. Standard safety glasses are insufficient.[3][8] This dual protection is necessary to guard against splashes that can cause severe eye damage.[2]
- Skin Protection:
 - Gloves: Use chemical-resistant gloves such as nitrile or butyl rubber.[8] Double-gloving is recommended when handling the pure solid or concentrated solutions. Always inspect

gloves for damage before use and change them immediately if contamination occurs.[9]

- Lab Coat/Coveralls: A chemical-resistant lab coat or coverall must be worn.[10] Ensure it has long sleeves and fits properly. Do not wear lab coats outside of the laboratory area.
- Respiratory Protection: If there is a risk of exceeding exposure limits or in the event of a ventilation failure, a NIOSH-approved respirator with appropriate acid gas cartridges is necessary.[8] Respirator use requires a formal program, including fit testing and medical clearance.[11]
- Footwear: Fully enclosed, chemical-resistant footwear is mandatory. Perforated shoes or sandals are strictly prohibited.[9]

Section 3: Standard Operating Procedures for Handling

3.1 Protocol for Weighing and Solution Preparation

- Preparation: Before handling the chemical, ensure the chemical fume hood is operational and the sash is at the appropriate working height. Don personal protective equipment as specified in Section 2.2.
- Designated Area: Conduct all weighing and reagent transfer activities within a designated area of the fume hood to contain any potential spills.
- Weighing: Use a tared, sealed container for weighing to prevent dispersal of the powder. If weighing on paper, exercise extreme caution to avoid creating dust.
- Dissolution: Add the solid **2,3-Dichloropropionic acid** slowly to the solvent in your reaction vessel. Never add solvent to the bulk solid. The process is exothermic and can cause splashing.
- Post-Handling: After use, decontaminate the spatula and any other equipment used. Wipe down the designated area in the fume hood. Remove gloves using the proper technique and wash hands thoroughly with soap and water.[12]

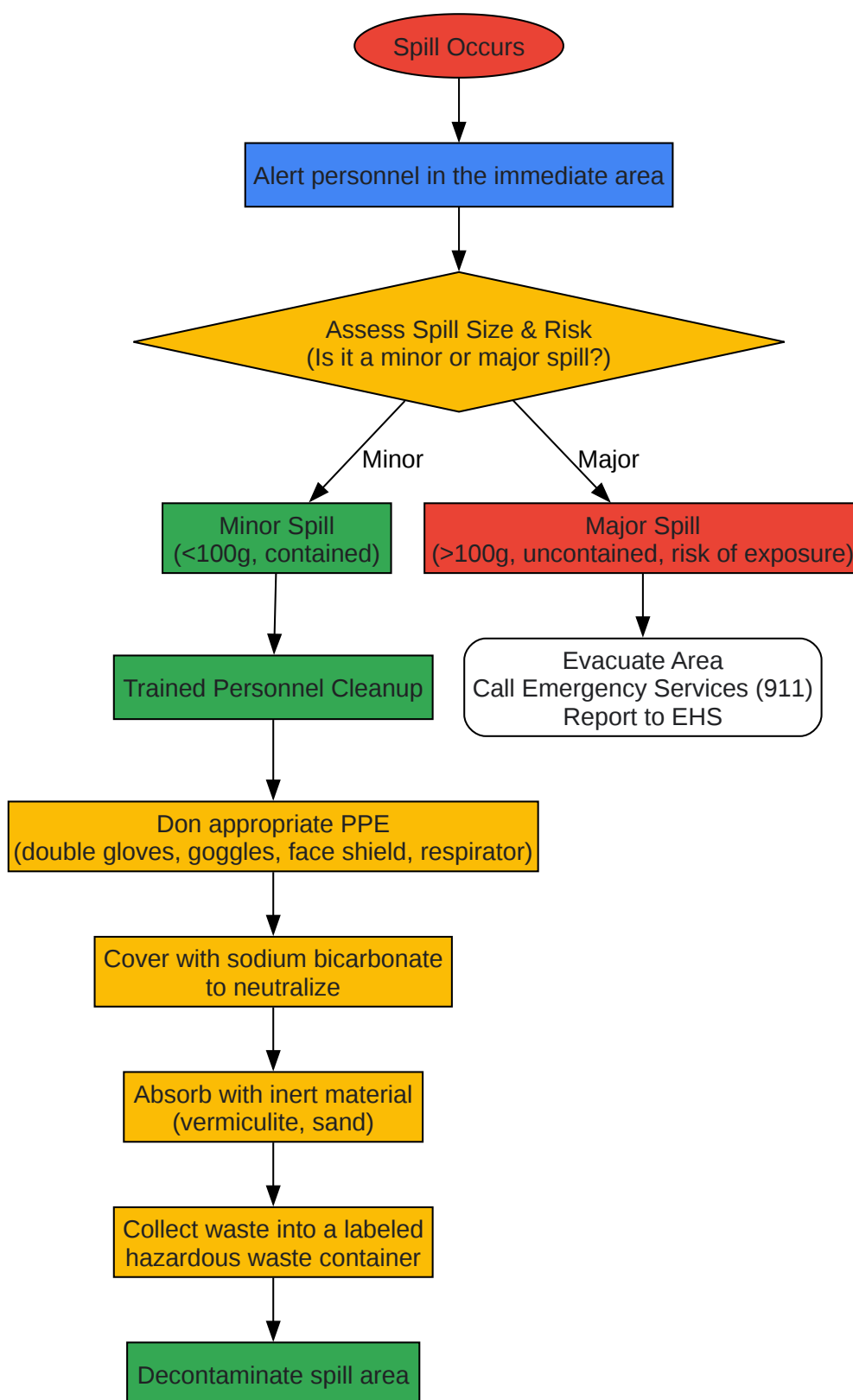
3.2 Storage Requirements

- Location: Store **2,3-Dichloropropionic acid** in a cool, dry, well-ventilated area, separate from incompatible materials such as bases, oxidizing agents, and reactive metals.[\[2\]](#)[\[6\]](#)
- Container: Keep the container tightly sealed.[\[2\]](#) The substance is corrosive to metals, so ensure storage containers and shelving are appropriate.[\[2\]](#)
- Security: Store in a locked cabinet to restrict access to authorized personnel only.[\[2\]](#)

Section 4: Emergency Procedures: Spill and Exposure Management

Immediate and correct response to an emergency is critical to minimizing harm.

4.1 Spill Response Workflow



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Caption: Workflow for responding to a **2,3-Dichloropropionic acid** spill.

4.2 Protocol for Personal Exposure

- Skin Contact: Immediately go to the nearest safety shower or drench hose.[13] Remove all contaminated clothing while flushing the affected area with copious amounts of water for at least 15 minutes.[14] Seek immediate medical attention.
- Eye Contact: Immediately flush the eyes with water for at least 15 minutes at an emergency eyewash station, holding the eyelids open to ensure thorough rinsing.[14] Remove contact lenses if present and easy to do.[2] Seek immediate medical attention.
- Inhalation: Move the affected person to fresh air immediately.[2] If breathing is difficult, administer oxygen. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water.[12] Seek immediate medical attention and provide the Safety Data Sheet (SDS) to the medical personnel.

Section 5: Waste Disposal Protocol

2,3-Dichloropropionic acid is a halogenated organic acid and must be managed as regulated hazardous waste.[7][15] Improper disposal can lead to environmental contamination and significant regulatory penalties.

5.1 Waste Segregation and Collection

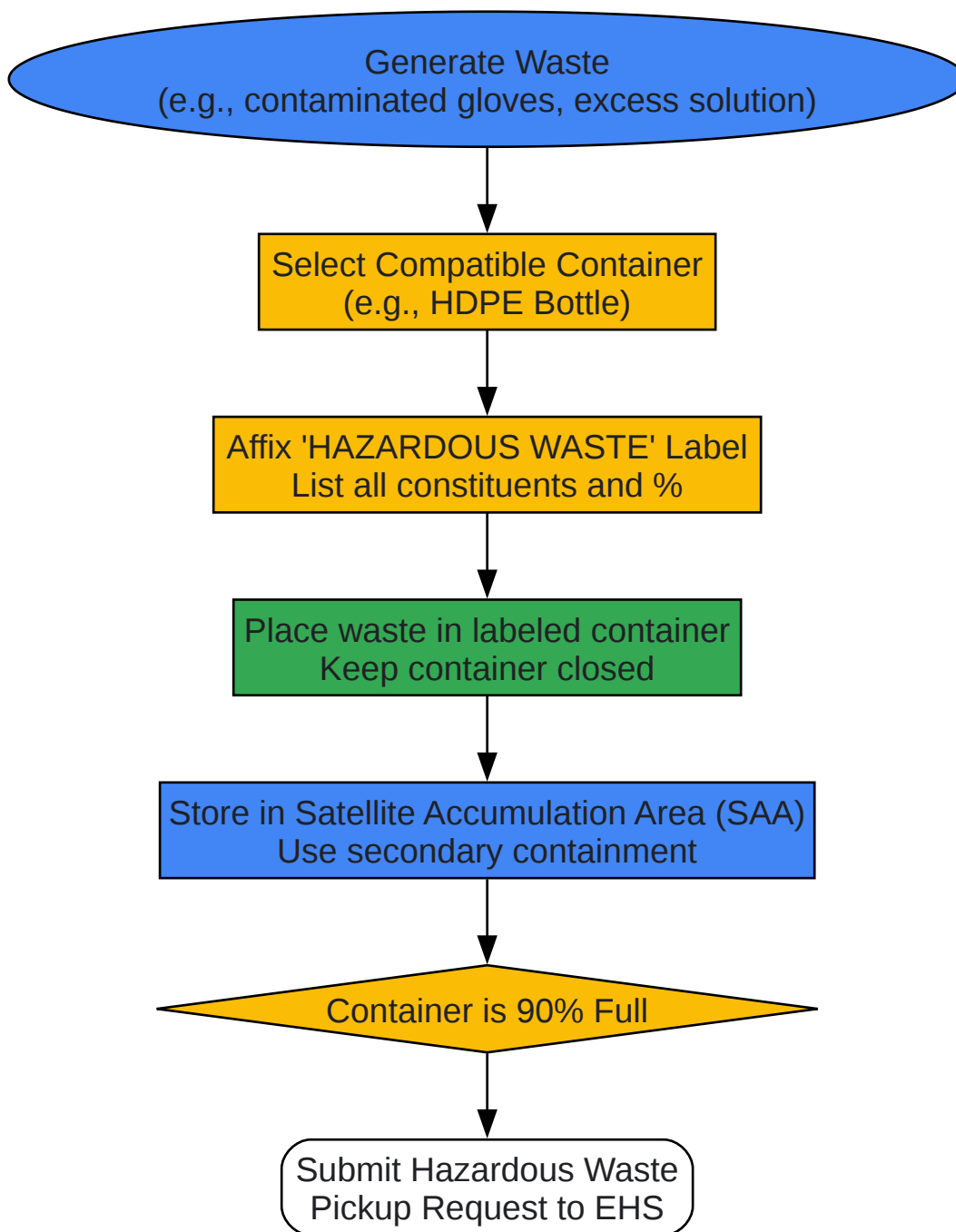
The cardinal rule of chemical waste management is segregation. Mixing incompatible or different classes of waste is unsafe and complicates the disposal process.[16]

- Designated Container: All solid waste, contaminated materials (e.g., gloves, weigh paper), and solutions containing **2,3-Dichloropropionic acid** must be collected in a designated hazardous waste container.[16]
- Container Compatibility: The container must be made of a material compatible with the acid (e.g., high-density polyethylene). Do not use metal containers.[16][17] It must be in good condition with a secure, leak-proof lid.[18]
- Labeling: Affix a "HAZARDOUS WASTE" label to the container as soon as the first drop of waste is added.[7][16] The label must clearly identify the contents, including "**2,3-**

Dichloropropionic Acid" and all other components with their approximate percentages.

- Segregation: Keep this halogenated acid waste stream separate from non-halogenated solvents, bases, and other incompatible waste streams.[7][19]

5.2 Waste Disposal Workflow



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Caption: Waste accumulation and disposal workflow.

5.3 Protocol for Decontaminating Empty Containers

The original reagent bottle is not "empty" until properly decontaminated. Trivial amounts of residue can still pose a significant hazard.

- Initial Rinse: The first rinse of a container that held **2,3-Dichloropropionic acid** must be collected as hazardous waste.[\[17\]](#)
- Procedure: Carefully rinse the container with a suitable solvent (e.g., water or methanol) three times. The first rinseate must be added to your halogenated acid waste container. Subsequent rinses may be permissible for drain disposal depending on local regulations, but it is best practice to collect all three.[\[17\]](#)
- Defacing: Once decontaminated, deface or remove the original label to prevent misuse.
- Disposal: Dispose of the clean, empty container in accordance with institutional guidelines for glass or plastic recycling/disposal.

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